

A Technical Guide to Ethoprophos-d6 for Advanced Research Applications

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Compound of Interest

Compound Name: Ethoprophos-d6

Cat. No.: B10856064

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This guide provides an in-depth exploration of **Ethoprophos-d6**, a deuterated analog of the organophosphate nematicide and insecticide, Ethoprophos. Tailored for researchers, scientists, and professionals in drug development and environmental analysis, this document delves into the procurement, properties, and critical applications of **Ethoprophos-d6**, with a focus on its role as an internal standard in quantitative mass spectrometry.

Introduction to Ethoprophos and the Significance of Isotopic Labeling

Ethoprophos (O-ethyl S,S-dipropyl phosphorodithioate) is a broad-spectrum, non-systemic pesticide used to control a variety of soil-dwelling nematodes and insects.[1] Its mode of action involves the inhibition of the enzyme acetylcholinesterase (AChE), a critical component of the nervous system in both insects and mammals.[1][2] Given its toxicity and environmental presence, the accurate quantification of Ethoprophos residues in various matrices is of paramount importance for food safety, environmental monitoring, and toxicological studies.[3]

The gold standard for precise quantification in mass spectrometry-based analyses is the use of stable isotope-labeled internal standards (SIL-IS).[4][5][6] **Ethoprophos-d6**, in which six hydrogen atoms have been replaced with deuterium, serves as an ideal internal standard for

the analysis of Ethoprophos.[1] Deuterium-labeled standards are chemically identical to their non-labeled counterparts, ensuring they co-elute chromatographically and exhibit similar ionization efficiencies and extraction recoveries.[4][7] The mass difference allows for their distinct detection by a mass spectrometer, enabling correction for variations in sample preparation and instrument response.[4][5]

Sourcing and Quality Assessment of Ethoprophos-d6

The reliability of quantitative analysis is fundamentally dependent on the quality of the reference standards. For academic research, it is crucial to source **Ethoprophos-d6** from reputable suppliers who provide comprehensive documentation, including a Certificate of Analysis (CoA).

Recommended Suppliers

Several chemical suppliers specialize in providing high-purity stable isotope-labeled compounds for research purposes. A key supplier for **Ethoprophos-d6** is:

- Cayman Chemical: Offers **Ethoprophos-d6** intended for use as an internal standard for quantification by GC- or LC-MS.[1]

For the non-deuterated Ethoprophos standard, which is required for preparing calibration curves, several suppliers are available, including:

- Sigma-Aldrich (now MilliporeSigma): Provides Ethoprophos as a certified reference material (TraceCERT®) and as an analytical standard (PESTANAL®).[8]
- Simson Pharma Limited: Supplies Ethoprophos accompanied by a Certificate of Analysis.
- FUJIFILM Wako Chemicals: Offers an Ethoprophos standard for pesticide residue analysis. [9]

Critical Quality Parameters

When procuring **Ethoprophos-d6**, researchers must scrutinize the Certificate of Analysis for the following key parameters:

- **Isotopic Purity:** This indicates the percentage of the compound that is the desired deuterated species. High isotopic purity (typically $\geq 98\%$) is essential to minimize signal interference from unlabeled or partially labeled molecules.[\[10\]](#)
- **Chemical Purity:** This refers to the percentage of the material that is the specified compound, irrespective of its isotopic composition. High chemical purity (typically $>99\%$) ensures that observed signals are not from impurities.[\[10\]](#)
- **Isotopic Enrichment:** This specifies the percentage of deuterium atoms at the labeled positions.

The combination of high isotopic and chemical purity is critical for the preparation of accurate stock solutions and for ensuring the validity of the quantitative data.

Physicochemical Properties of Ethoprophos and Ethoprophos-d6

A thorough understanding of the physicochemical properties of both the analyte and its deuterated internal standard is fundamental for method development, particularly in designing extraction and chromatographic separation protocols.

Property	Ethoprophos	Ethoprophos-d6
CAS Number	13194-48-4	2733774-72-4
Molecular Formula	$C_8H_{19}O_2PS_2$	$C_8H_{13}D_6O_2PS_2$
Molecular Weight	242.34 g/mol	248.4 g/mol
Appearance	Pale yellow liquid	Not specified, expected to be a liquid
Solubility	Soluble in most organic solvents; water solubility ~ 750 mg/L	Expected to have similar solubility to Ethoprophos
Mechanism of Action	Acetylcholinesterase (AChE) inhibitor	Not applicable (used as a standard)

Data compiled from PubChem and other chemical supplier databases.[11][12]

Synthesis and Quality Control of Deuterated Ethoprophos

While the specific synthetic routes employed by commercial suppliers are often proprietary, a general understanding of the synthesis and quality control of deuterated compounds provides valuable insight into their production and potential impurities.

General Synthetic Approaches

The synthesis of deuterated compounds can be broadly categorized into two approaches:

- **H/D Exchange:** This involves the replacement of hydrogen atoms with deuterium on the target molecule or a precursor using a deuterium source like D₂O or D₂ gas, often with a catalyst.
- **De Novo Synthesis:** This approach builds the molecule from smaller, already deuterated starting materials.

For **Ethoprophos-d6**, a likely synthetic strategy would involve the use of deuterated propyl precursors.

Quality Control Workflow

A rigorous quality control process is indispensable to validate the identity and purity of the synthesized **Ethoprophos-d6**.

Caption: Quality control workflow for **Ethoprophos-d6**.

Experimental Protocols for the Use of Ethoprophos-d6

The following sections provide detailed, step-by-step methodologies for the use of **Ethoprophos-d6** in a typical research workflow, from sample preparation to analysis.

Preparation of Stock and Working Solutions

Objective: To prepare accurate and stable stock and working solutions of Ethoprophos and **Ethoprophos-d6**.

Materials:

- Ethoprophos analytical standard
- **Ethoprophos-d6** internal standard
- High-purity solvent (e.g., methanol, acetonitrile, or ethyl acetate)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Micropipettes

Procedure:

- Stock Solution Preparation (e.g., 1000 µg/mL):
 - Accurately weigh approximately 10 mg of the Ethoprophos or **Ethoprophos-d6** standard into a 10 mL volumetric flask.
 - Record the exact weight.
 - Dissolve the standard in a small amount of the chosen solvent.
 - Bring the flask to volume with the solvent, ensuring the solution is thoroughly mixed.
 - Calculate the exact concentration based on the weighed mass and flask volume.
 - Store the stock solutions in amber vials at -20°C.
- Working Solution Preparation:
 - Prepare a series of calibration standards by serially diluting the Ethoprophos stock solution to achieve a range of concentrations that bracket the expected sample concentrations.

- Prepare an internal standard working solution (e.g., 10 µg/mL) by diluting the **Ethoprophos-d6** stock solution. This working solution will be spiked into all samples, blanks, and calibration standards.

Sample Preparation: QuEChERS Method for Soil Samples

Objective: To extract Ethoprophos from soil samples using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- Soil sample
- Water (deionized)
- Acetonitrile
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., PSA, C18)
- Centrifuge tubes (50 mL)
- Centrifuge

Procedure:

- Sample Hydration and Spiking:
 - Weigh 10 g of the soil sample into a 50 mL centrifuge tube.
 - Add 10 mL of deionized water to the soil and vortex to create a slurry.
 - Spike the sample with a known amount of the **Ethoprophos-d6** internal standard working solution.

- Extraction:
 - Add 10 mL of acetonitrile to the tube.
 - Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
 - Immediately cap and shake vigorously for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
- Clean-up (d-SPE):
 - Transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL microcentrifuge tube containing d-SPE sorbents (e.g., 150 mg MgSO₄, 50 mg PSA, 50 mg C18).
 - Vortex for 30 seconds.
 - Centrifuge at 10,000 rpm for 2 minutes.
 - The resulting supernatant is ready for GC-MS or LC-MS analysis.

Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate and quantify Ethoprophos in the prepared sample extracts using GC-MS with **Ethoprophos-d6** as an internal standard. This protocol is based on general principles outlined in EPA Method 8141B for organophosphorus pesticides.[16][17]

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977B or equivalent
- Injector: Split/splitless, operated in splitless mode
- Column: HP-5ms (30 m x 0.25 mm x 0.25 μm) or equivalent

- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Program:
 - Initial temperature: 70°C, hold for 2 minutes
 - Ramp: 25°C/min to 150°C, then 10°C/min to 280°C, hold for 5 minutes
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor:
 - Ethoprophos: m/z 158, 97, 139
 - **Ethoprophos-d6**: m/z 164, 100, 145 (illustrative, exact ions should be determined experimentally)

Analytical Sequence:

- Inject a solvent blank to ensure no system contamination.
- Inject the series of calibration standards to generate a calibration curve.
- Inject the prepared sample extracts.
- Inject a quality control (QC) sample at regular intervals to monitor instrument performance.

Data Analysis and Interpretation

The quantification of Ethoprophos is achieved by calculating the ratio of the peak area of the analyte to the peak area of the internal standard (**Ethoprophos-d6**). This ratio is then plotted against the concentration of the calibration standards to generate a linear regression curve. The concentration of Ethoprophos in the unknown samples is then determined from this curve.

Caption: Data analysis workflow for quantification.

Broader Applications and Future Directions

Beyond its use in environmental monitoring, **Ethoprophos-d6** can be a valuable tool in several other research areas:

- Metabolism Studies: Tracing the metabolic fate of Ethoprophos in various organisms.
- Toxicokinetic Studies: Investigating the absorption, distribution, metabolism, and excretion (ADME) of Ethoprophos.
- Mechanism of Action Studies: Elucidating the specifics of acetylcholinesterase inhibition.

The development of new analytical techniques, such as high-resolution mass spectrometry (HRMS), will continue to enhance the sensitivity and selectivity of Ethoprophos analysis, with **Ethoprophos-d6** remaining an indispensable tool for ensuring data quality and accuracy.

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